

Direct yellow 34 chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct yellow 34

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An In-depth Technical Guide to **Direct Yellow 34** (C.I. 29060)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of the disazo dye, **Direct Yellow 34** (C.I. 29060). The information presented herein is intended to support research and development activities by providing key data on its characteristics, synthesis, and applications.

Chemical and Physical Properties

Direct Yellow 34, also known by its synonym Direct Fast Yellow 3RL, is a water-soluble dye utilized primarily in the paper and textile industries for coloring cellulosic fibers.^{[1][2]}

Identifiers and General Characteristics

The fundamental identification and general properties of **Direct Yellow 34** are summarized in the table below.

Property	Value
C.I. Name	Direct Yellow 34 ^[1]
C.I. Number	29060 ^[1] ^[3]
CAS Number	6420-33-3 ^[1] ^[3]
Synonym	Direct Fast Yellow 3RL ^[1] ^[3]
Molecular Formula	C ₃₇ H ₂₈ N ₆ Na ₄ O ₁₅ S ₄ ^[1] ^[3]
Systematic Name	tetrasodium 3,3'-[carbonylbis[imino(5-methoxy-2-methyl-4,1-phenylene)azo]]bis(naphthalene-1,5-disulphonate) ^[4] ^[5]
Appearance	Red-Light Yellow Powder ^[3]
Chemical Class	Disazo Dye ^[1]

Physicochemical Data

Quantitative and qualitative physicochemical data for **Direct Yellow 34** are presented in the following table.

Property	Value
Molecular Weight	1016.87 g/mol [1][3]
Melting Point	Information not publicly available; likely decomposes before melting.
Boiling Point	Information not publicly available.
Density	Information not publicly available.
Solubility	Soluble in water, forming an orange solution.[1]
Behavior in Strong Acid	In concentrated sulfuric acid, it produces a blue to blue-black precipitate. In concentrated hydrochloric acid, a blue-black precipitate is formed.[1]
Behavior in Strong Base	In a 10% sodium hydroxide solution, a yellow precipitate is formed.[1]

Fastness Properties

The resistance of **Direct Yellow 34** to various environmental factors is crucial for its application. Standardized fastness ratings are provided below.

Property	ISO Rating	AATCC Rating
Light Fastness	6-7[1]	5[1]
Washing (Soaping)	Fading: 2-3, Staining: 3[1]	Fading: 3-4, Staining: 3[1]
Acid Resistance	Fading: 3[1]	4-5[1]
Alkali Resistance	Fading: 5[1]	3[1]
Water Resistance	Fading: 3[1]	3[1]

Experimental Protocols

The following sections detail the methodologies for the synthesis of **Direct Yellow 34** and its application in dyeing.

Synthesis of Direct Yellow 34 (C.I. 29060)

The synthesis is a classic example of azo dye production, involving diazotization followed by a coupling reaction.^[1]

Protocol:

- **Diazotization of 3-Aminonaphthalene-1,5-disulfonic acid:** a. Prepare an aqueous solution of 3-Aminonaphthalene-1,5-disulfonic acid. b. Cool the solution to a temperature range of 0-5°C using an ice bath. c. Under constant stirring, slowly add a pre-cooled aqueous solution of sodium nitrite. d. Acidify the mixture by the dropwise addition of concentrated hydrochloric acid, maintaining the temperature between 0-5°C. The completion of diazotization is indicated by a positive test on starch-iodide paper (immediate blue-black color).
- **Coupling to 2-Amino-4-methylanisole:** a. In a separate reaction vessel, prepare a solution of 2-Amino-4-methylanisole. b. Cool this solution to below 10°C. c. Slowly add the cold diazonium salt solution from step 1 to the 2-Amino-4-methylanisole solution with vigorous agitation. d. Maintain the temperature of the reaction mixture below 10°C to ensure the stability of the diazonium salt and control the coupling reaction. e. The coupling reaction results in the formation of the **Direct Yellow 34** dye precipitate.
- **Isolation and Purification:** a. The precipitated dye is collected by filtration. b. The crude dye is then subjected to a purification process, which may be what is referred to in some technical literature as "light gasification," likely a washing or recrystallization step to remove unreacted starting materials and byproducts.^[1] c. The purified dye is then dried to yield the final product.

Dyeing of Cotton with Direct Yellow 34

This protocol provides a general laboratory procedure for the application of **Direct Yellow 34** to a cellulosic substrate such as cotton.

Materials and Reagents:

- **Direct Yellow 34** dye
- Scoured and bleached cotton fabric

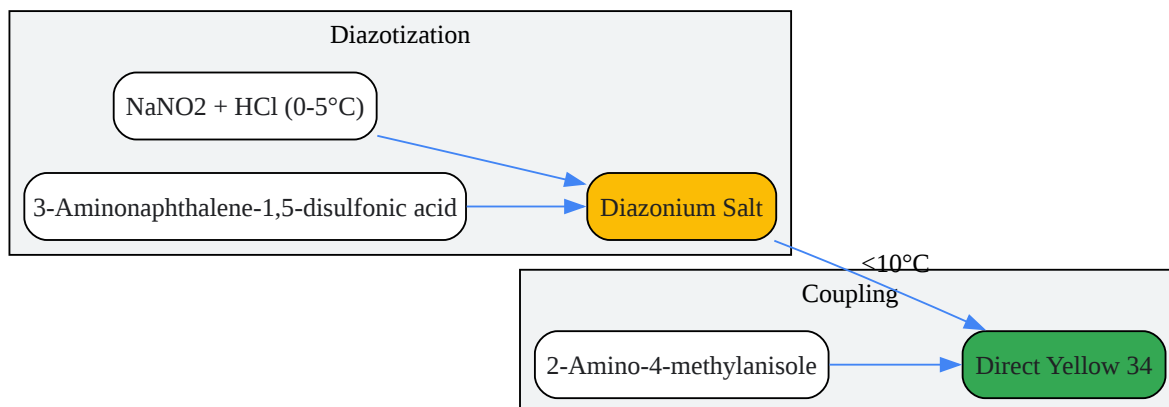
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Na_2CO_3)
- Non-ionic detergent
- Distilled water
- Laboratory dyeing apparatus

Protocol:

- Preparation of the Dyebath: a. Accurately weigh the cotton fabric sample. b. Calculate the required amount of **Direct Yellow 34** for the desired shade depth (e.g., 1.0% on weight of fabric, o.w.f.). c. Create a smooth paste of the dye powder with a small volume of cold distilled water. d. Dissolve the paste by adding boiling distilled water with continuous stirring. e. In the dyeing vessel, add the dissolved dye, the required amount of electrolyte (e.g., 10-20 g/L NaCl), and a small amount of sodium carbonate (e.g., 1-2 g/L) to maintain an alkaline pH. f. Add sufficient distilled water to achieve the desired liquor ratio (e.g., 20:1).
- Dyeing Procedure: a. Thoroughly wet the cotton fabric sample before introducing it into the dyebath at an initial temperature of approximately 40°C. b. Raise the temperature of the dyebath to 90-95°C at a rate of 2°C per minute. c. Maintain the dyeing at this temperature for 45-60 minutes, ensuring the fabric is continuously agitated to promote level dyeing. d. After the dyeing period, allow the dyebath to cool down to about 60°C.
- Rinsing and After-treatment: a. Remove the dyed fabric from the dyebath and rinse it under cold running water until the water runs clear. b. For improved wash fastness, a soaping treatment is recommended. This involves washing the dyed fabric in a solution containing 2 g/L of a non-ionic detergent at 60-70°C for 15 minutes. c. Rinse the fabric thoroughly with hot water followed by cold water. d. Squeeze the excess water from the fabric and allow it to air dry.

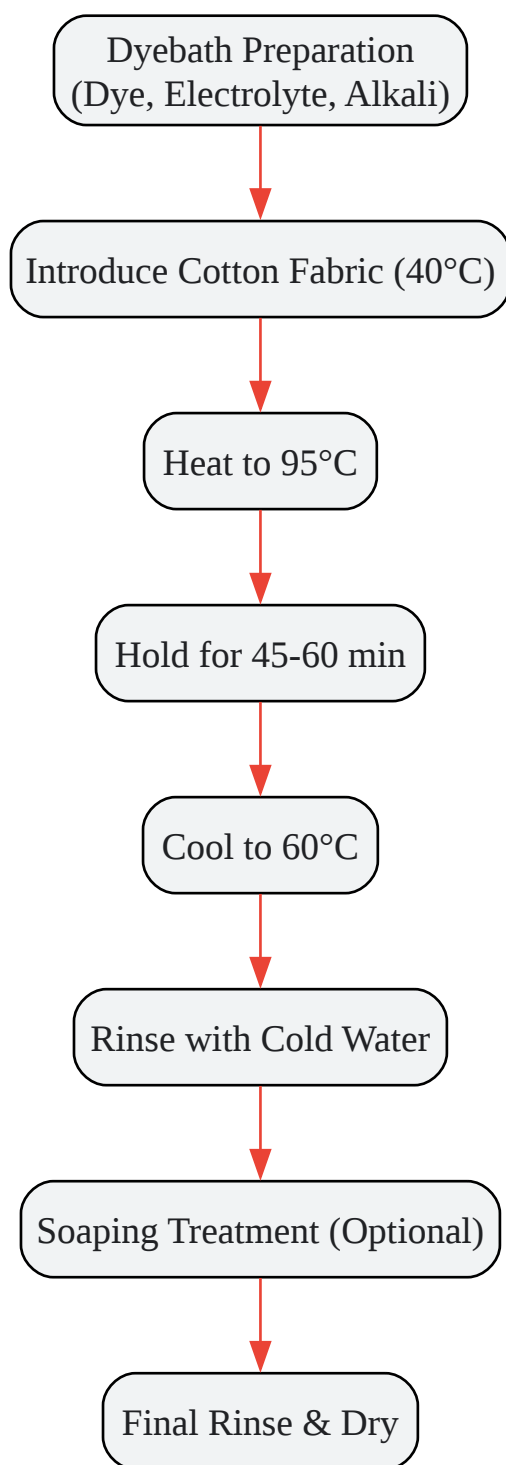
Visualizations

The following diagrams illustrate the logical workflows for the synthesis and application of **Direct Yellow 34**.



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Caption: Synthesis workflow of **Direct Yellow 34**.



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Caption: Experimental workflow for dyeing cotton fabric.

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- To cite this document: BenchChem. [Direct yellow 34 chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595625#direct-yellow-34-chemical-and-physical-properties]

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